

Briciclib eukaryotic initiation factor target

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Compound Focus: Briciclib

CAS No.: 865783-99-9

Cat. No.: S522025

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Preclinical Efficacy Data

In vitro studies demonstrate that **Briciclib** has potent anti-proliferative activity against a range of cancer cell lines at nanomolar concentrations, with no reported toxicity to normal endothelial cells at these doses [1].

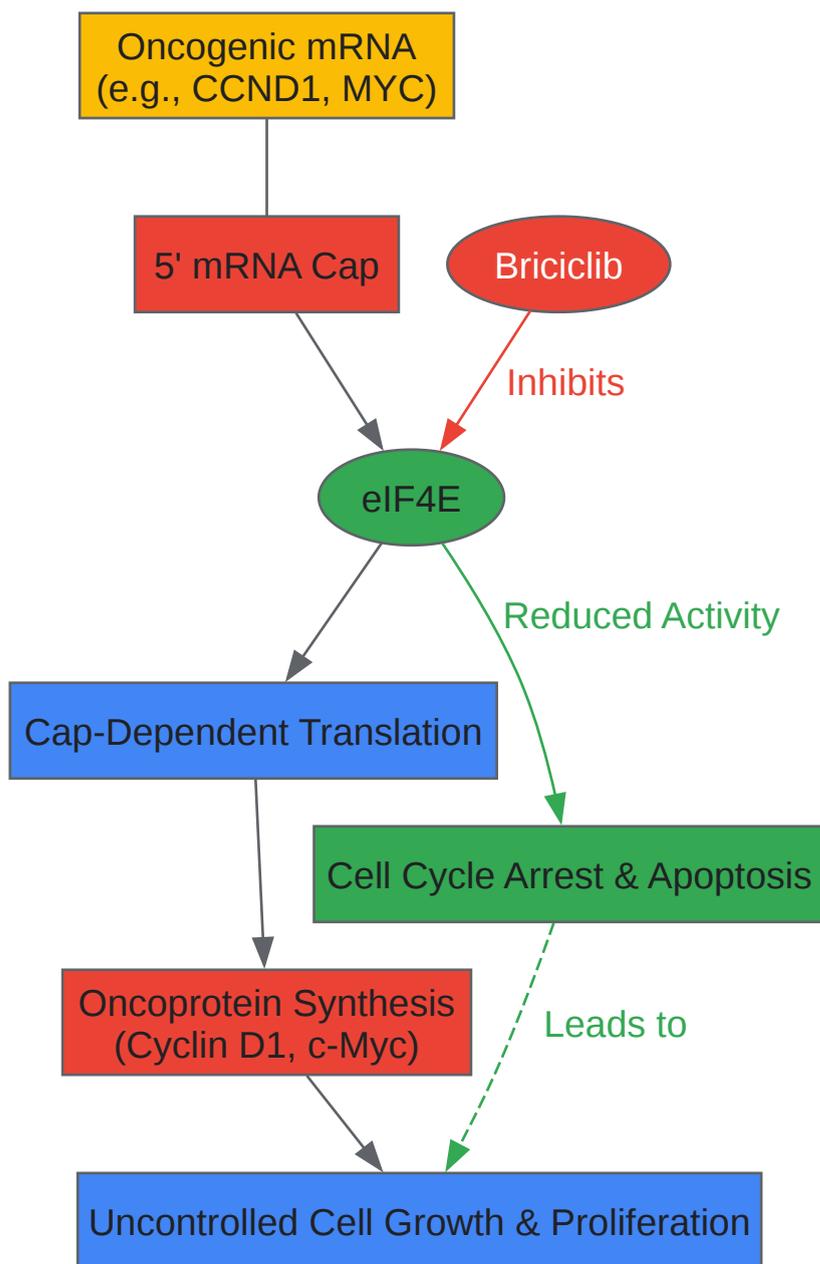
In Vitro Anti-Proliferative Activity (GI₅₀)

Cancer Type	Cell Lines	GI ₅₀ (nM)
Mantle Cell Leukemia (MCL)	EKO-1, MINO	9.8 - 12.2 nM [1]
Breast Cancer	MCF7, MDA-MB-231	9.8 - 12.2 nM [1]
Gastric Cancer	AGS	9.8 - 12.2 nM [1]
Esophageal Cancer	OE19, OE33, FLO-1	9.8 - 12.2 nM [1]

Briciclib treatment also induces a rapid, dose-dependent reduction in cyclin D1 and c-Myc protein levels in breast and MCL cancer cell lines within 8 hours [1].

Mechanism of Action and Signaling Pathway

Briciclib is a water-soluble derivative and prodrug of ON 013100 [1] [2] [3]. Its proposed mechanism involves direct interaction with eIF4E, a crucial protein that binds to the 5' cap of mRNAs to initiate translation [2]. This process and the inhibitory action of **Briciclib** are illustrated below.



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Briciclib inhibits eIF4E, blocking the translation of key oncoproteins and leading to anti-tumor effects.

Key Experimental Protocols

A 2025 study used a multiparameter cellular morphological profiling approach to investigate **Briciclib**'s activity, providing a reproducible protocol for similar investigations [4].

- **3D Cell Model:** The study used U87 glioblastoma cells grown in 3D spheroid format in 384-well, ultra-low attachment plates [4].
- **Dosing:** Compounds were added using an acoustic dispenser, and spheroids were incubated for 48 hours [4].
- **Staining:** Spheroids were stained with a cocktail of fluorescent dyes to mark various cellular structures and processes [4]:
 - **Calcein-AM Green:** Viable cells.
 - **NucView-530:** Caspase-3/7 activity (apoptosis).
 - **DRAQ7:** Dead cells.
 - **Hoescht 33342:** DNA (nuclei).
- **Image Acquisition:** Plates were imaged using a high-content screening system in confocal mode, capturing a z-stack of 30 planes to cover the entire spheroid [4].
- **Analysis:** Images were segmented for feature extraction, and both unsupervised and supervised machine learning methods were used for cellular profiling and comparison with a CellTiter-Glo viability assay [4].

Clinical Status and Research Context

- **Clinical Status:** **Briciclib** has reached Phase 1 clinical trials for advanced solid tumors, although one registered trial (NCT02168725) has been terminated [2] [3].
- **Research Context:** A 2025 pharmacogenomic study identified **Briciclib** as a candidate with subtype-specific therapeutic vulnerability in atypical teratoid/rhabdoid tumors (AT/RT), highlighting its ongoing investigation in rare cancer types [4].

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